

Propylene glycol monooleate structure and synthesis

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An In-depth Technical Guide to **Propylene Glycol Monooleate**: Structure and Synthesis

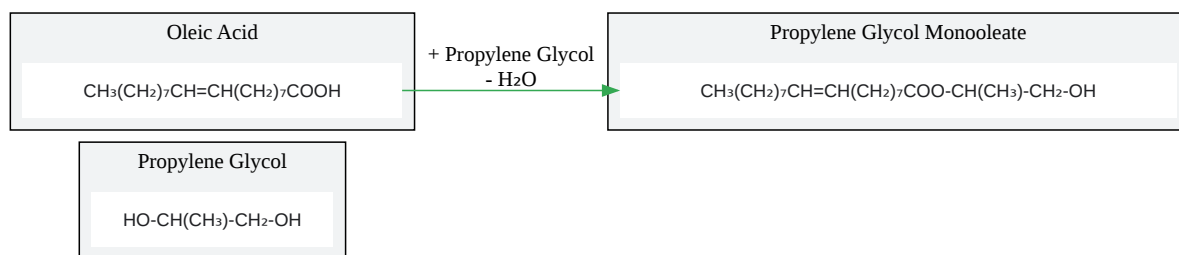
Introduction

Propylene glycol monooleate is an ester formed from the reaction of propylene glycol and oleic acid.[1] It is a non-ionic emulsifier and surfactant widely utilized in the food, pharmaceutical, and cosmetic industries.[2][3] This technical guide provides a detailed overview of its chemical structure, synthesis methodologies, and key experimental protocols.

Chemical Structure

Propylene glycol monooleate consists of a propylene glycol molecule esterified with a single molecule of oleic acid.[2] This structure imparts both hydrophilic (from the propylene glycol hydroxyl group) and hydrophobic (from the long oleic acid hydrocarbon chain) properties, making it an effective emulsifier.[1] The compound is a colorless to pale yellow, hygroscopic liquid with a slightly oily texture.[1][3]

The IUPAC name for the most common isomer is (Z)-2-hydroxypropyl octadec-9-enoate. It is also known by several synonyms, including 9-Octadecenoic acid (9Z)-, monoester with 1,2-propanediol and Propylene glycol oleate.[3][4]



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Caption: Formation of **Propylene Glycol Monooleate** from Oleic Acid and Propylene Glycol.

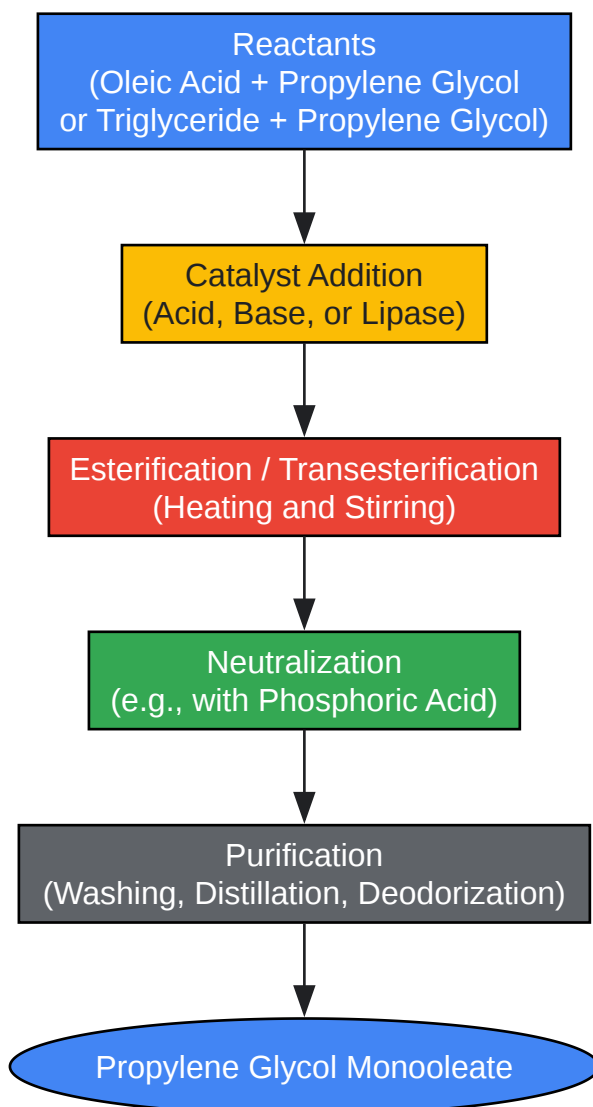
Physicochemical Properties

The following table summarizes the key physicochemical properties of **propylene glycol monooleate**.

Property	Value	Reference
CAS Number	1330-80-9	[2][4]
Molecular Formula	C ₂₁ H ₄₀ O ₃	[2][4]
Molecular Weight	340.54 g/mol	[4][5]
Appearance	Colorless to pale yellow liquid	[2][3]
Boiling Point	176-183 °C	[1][4]
Density	0.919 g/cm ³	[1][4]
Acid Value	5.0 mgKOH/gm max	[6]
Solubility	Insoluble in water; soluble in organic solvents	[1]

Synthesis of Propylene Glycol Monooleate

Propylene glycol monooleate can be synthesized through several methods, primarily direct esterification, transesterification, reaction with propylene oxide, and enzymatic synthesis.[7]



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Caption: General workflow for the synthesis of **propylene glycol monooleate**.

Direct Esterification

Direct esterification involves the reaction of oleic acid with propylene glycol, typically in the presence of an acidic or alkaline catalyst at elevated temperatures.[7] This method can produce a mixture of monoesters and diesters.[7]

Transesterification

Transesterification is a common industrial method where triglycerides (fats and oils) are reacted with propylene glycol.^{[8][9]} This process is often more economical due to the lower cost of triglycerides compared to fatty acids.^[8] The reaction products include a mixture of propylene glycol monoesters and diesters, as well as mono- and diglycerides.^{[8][10]}

Reaction with Propylene Oxide

Another synthesis route involves the addition of propylene oxide to oleic acid in the presence of a catalyst, such as a strong alkali (e.g., potassium hydroxide) or a Lewis acid.^{[11][12]}

Enzymatic Synthesis

Lipases can be used as catalysts for the esterification of oleic acid and propylene glycol.^{[7][13]} This method offers a "clean label" approach and can be performed under milder reaction conditions.^{[7][13]}

Quantitative Synthesis Data

The following table summarizes quantitative data from various synthesis methods.

Synthesis Method	Reactants	Catalyst	Temperature (°C)	Time (h)	Yield/Purity	Reference
Direct Esterification	Stearic Acid, 1,2-Propanediol	Base catalyst	160-180	2-4	>99% Purity	[14]
Transesterification	Soybean Oil, Propylene Glycol	Lithium Carbonate (0.5%)	180-190	10	-	[9]
Reaction with Propylene Oxide	Fatty Acid, Propylene Oxide	Potassium Hydroxide (1.5%)	115-130	-	-	[12]
Enzymatic Synthesis	Oleic Acid, Propylene Glycol	Immobilized Lipase	50	6	93.7% Ester Synthesis Ratio	[13]

Experimental Protocols

Protocol for Direct Esterification

This protocol is based on the industrial production of propylene glycol monostearate, which can be adapted for monooleate.[\[14\]](#)

- Preparation: Heat and filter 1,2-propanediol and oleic acid separately.
- Reaction Setup: Pump the filtered 1,2-propanediol into a reactor. Add a base catalyst and stir for 25-35 minutes.
- Esterification: Pump the oleic acid into the reactor. Control the reaction temperature at 160-180°C and maintain a vacuum of 0.06-0.08 MPa for 2-4 hours.

- **Neutralization:** After the esterification is complete, discharge the crude product and add phosphoric acid to neutralize the catalyst. Carry out the neutralization reaction at 140-150°C for 0.5-1 hour.
- **Purification:** The resulting crude ester is then purified, typically by multi-stage distillation, to obtain high-purity **propylene glycol monooleate**.[\[14\]](#)

Protocol for Transesterification

This protocol is adapted from the synthesis of soy oil glycol esters.[\[9\]](#)

- **Reaction Setup:** In a three-necked flask equipped with a magnetic stirrer, thermometer, and condenser, combine soybean oil and propylene glycol in a 1:6 molar ratio.
- **Catalyst Addition:** Add lithium carbonate (0.5% by weight of the oil) as a catalyst.
- **Reaction:** Heat the mixture to 180-190°C for 10 hours with continuous stirring.
- **Neutralization:** After the reaction, cool the mixture and neutralize it with a 0.1 M acetic acid solution.
- **Purification:** Remove excess propylene glycol by extraction with distilled water.

Protocol for Lipase-Catalyzed Esterification

This protocol is based on the enzymatic synthesis of **propylene glycol monooleate**.[\[13\]](#)

- **Reaction Mixture:** In an Erlenmeyer flask, combine oleic acid (3.54 mmol), propylene glycol (10.6 mmol), 5 ml of tertiary butyl alcohol, 100 mg of immobilized lipase, and 1 g of molecular sieve 3A.
- **Reaction:** Shake the flask at 50°C for 6 hours.
- **Analysis:** The resulting product can be analyzed to determine the ester synthesis ratio and the content of **propylene glycol monooleate**.[\[13\]](#)

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